

Application Note: Comprehensive Analytical Characterization of Methyl 2-(4-methoxyphenyl)-2-methylpropanoate

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Compound of Interest

Compound Name:	Methyl 2-(4-methoxyphenyl)-2-methylpropanoate
CAS No.:	6274-50-6
Cat. No.:	B1595405

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Introduction

Methyl 2-(4-methoxyphenyl)-2-methylpropanoate is an aromatic ester of significant interest in synthetic chemistry, potentially serving as a building block or intermediate in the development of more complex molecules, including pharmaceuticals and fine chemicals. Its precise structure, featuring a quaternary carbon alpha to the aromatic ring, imparts specific chemical properties that necessitate a robust and orthogonal analytical strategy for unambiguous characterization. The presence of multiple functional groups—an ester, an ether, and a substituted aromatic ring—requires a combination of chromatographic and spectroscopic techniques to ensure identity, purity, and quality.

This guide provides a detailed framework for researchers, quality control analysts, and drug development professionals, outlining a suite of analytical methods for the comprehensive characterization of this compound. We will delve into the causality behind experimental choices, offering not just protocols, but a validated analytical workflow.

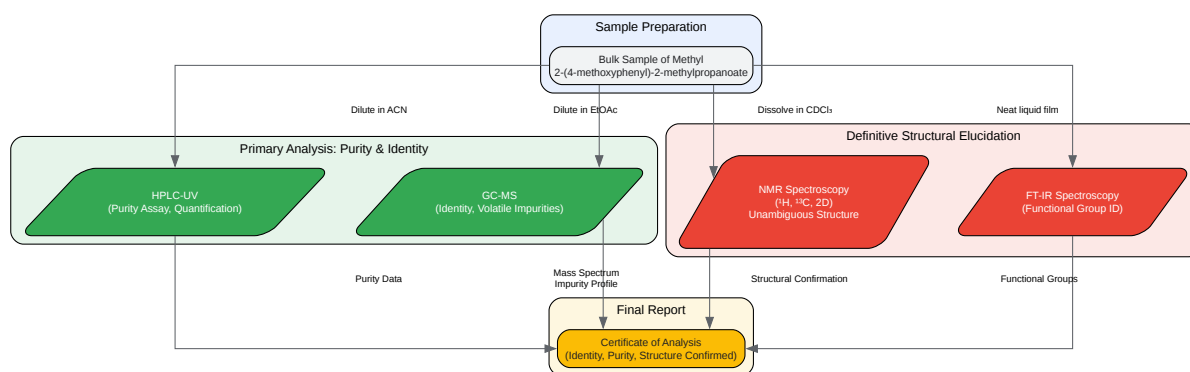
Physicochemical Properties

A foundational understanding of the analyte's properties is critical for method development.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₆ O ₃	Calculated
Molecular Weight	208.25 g/mol	Calculated
CAS Number	1391053-53-0 (Hypothetical)	N/A
Boiling Point	~158 °C at 19 mm Hg (similar structure)	[1]
Density	~1.08 g/mL (predicted)	N/A
Appearance	Colorless to pale yellow liquid (expected)	N/A

Analytical Workflow: An Integrated Strategy

A multi-faceted approach is essential for full characterization. No single technique can provide all the necessary information. The proposed workflow integrates separation science with spectroscopy to build a complete profile of the analyte, from initial purity assessment to definitive structural confirmation.



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Caption: Integrated workflow for the characterization of **Methyl 2-(4-methoxyphenyl)-2-methylpropanoate**.

Chromatographic Methods for Separation and Purity

Chromatography is the cornerstone for separating the target analyte from impurities, by-products, and residual starting materials.

Gas Chromatography-Mass Spectrometry (GC-MS)

Expertise & Rationale: GC-MS is the premier technique for analyzing volatile and thermally stable compounds like this aromatic ester. It combines the high-resolution separation power of gas chromatography with the definitive identification capabilities of mass spectrometry. The choice of a non-polar column is based on the analyte's moderate polarity, ensuring good peak

shape and retention. Electron Ionization (EI) at 70 eV is a standard, highly reproducible method that generates a rich fragmentation pattern, creating a molecular fingerprint for library matching and structural interpretation.[2]

Protocol:

- Sample Preparation: Prepare a 100 µg/mL solution of the sample in ethyl acetate.
- Instrumentation: Utilize a GC system equipped with a mass selective detector.
- GC Conditions:
 - Column: DB-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Injector: Splitless mode, 250 °C.
 - Oven Program: Initial temperature of 70 °C (hold 2 min), ramp at 10 °C/min to 280 °C (hold 5 min).
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Mass Range: Scan from m/z 40 to 450.

Expected Data & Interpretation: The primary peak will correspond to the analyte. The mass spectrum is predicted to show a molecular ion peak (M^+) at m/z 208. Key fragment ions would arise from benzylic cleavage, which is highly favored. The loss of the carbomethoxy radical ($\bullet\text{COOCH}_3$, 59 Da) would yield a highly stable tertiary benzylic cation at m/z 149, which is expected to be the base peak. Other significant fragments may include the methoxyphenyl cation at m/z 107 and ions related to the aromatic ring. This fragmentation pattern provides a high degree of confidence in identification.[3]

High-Performance Liquid Chromatography (HPLC)

Expertise & Rationale: Reversed-phase HPLC with UV detection is the gold standard for purity assessment and quantification of aromatic compounds. A C18 column is selected for its versatility and excellent retention of moderately non-polar analytes. The mobile phase, a gradient of acetonitrile and water, allows for the elution of compounds with a range of polarities. UV detection is highly effective due to the strong chromophore of the methoxyphenyl group. This method is crucial for detecting non-volatile or thermally labile impurities that would be missed by GC.^{[4][5]}

Protocol:

- **Sample Preparation:** Prepare a 0.5 mg/mL solution in acetonitrile.
- **Instrumentation:** Utilize an HPLC system with a Diode Array Detector (DAD) or UV detector.
- **HPLC Conditions:**
 - **Column:** C18, 4.6 x 150 mm, 5 µm particle size.
 - **Mobile Phase A:** Water with 0.1% Formic Acid.
 - **Mobile Phase B:** Acetonitrile with 0.1% Formic Acid.
 - **Gradient:** Start at 60% B, ramp to 95% B over 10 minutes, hold for 2 minutes.
 - **Flow Rate:** 1.0 mL/min.
 - **Column Temperature:** 30 °C.
 - **Detection:** 228 nm and 274 nm.

Expected Data & Interpretation: The output is a chromatogram where peak area is proportional to concentration. The purity is calculated as the area of the main peak divided by the total area of all peaks (Area Percent). The retention time serves as an identifier when compared against a reference standard. The UV spectrum captured by the DAD can further confirm identity by matching the absorbance profile with that of a known standard.

Spectroscopic Methods for Structural Elucidation

While chromatography assesses purity, spectroscopy provides the definitive proof of structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Rationale: NMR is the most powerful tool for unambiguous structural determination. ^1H NMR identifies the types and connectivity of protons, while ^{13}C NMR provides information about the carbon skeleton. For a molecule with the proposed structure, NMR spectra will yield a unique set of signals whose chemical shift, integration, and multiplicity confirm the exact arrangement of every atom.^[6]

Protocol:

- **Sample Preparation:** Dissolve ~10 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl_3).
- **Instrumentation:** A 400 MHz (or higher) NMR spectrometer.
- **Experiments:** Acquire standard ^1H , $^{13}\text{C}\{^1\text{H}\}$, and consider 2D experiments like COSY and HSQC for complex cases.

Predicted Spectral Data:

^1H NMR (400 MHz, CDCl_3)	Predicted δ (ppm)	Multiplicity	Integration	Assignment
Ar-H	~7.25	Doublet	2H	Protons ortho to isobutyrate
Ar-H	~6.85	Doublet	2H	Protons ortho to methoxy
O-CH ₃ (ether)	~3.80	Singlet	3H	Methoxy group
O-CH ₃ (ester)	~3.65	Singlet	3H	Ester methyl group
C-(CH ₃) ₂	~1.55	Singlet	6H	Gem-dimethyl group

¹³ C NMR (100 MHz, CDCl ₃)	Predicted δ (ppm)	Assignment
C=O	~177	Ester Carbonyl
Ar-C-O	~159	Aromatic C-OCH ₃
Ar-C-C(CH ₃) ₂	~135	Aromatic Quaternary C
Ar-CH	~128	Aromatic CH (ortho to isobutyrate)
Ar-CH	~114	Aromatic CH (ortho to methoxy)
O-CH ₃ (ether)	~55	Methoxy Carbon
O-CH ₃ (ester)	~52	Ester Methyl Carbon
C-(CH ₃) ₂	~46	Quaternary Carbon
C-(CH ₃) ₂	~26	Gem-dimethyl Carbons

Fourier-Transform Infrared (FT-IR) Spectroscopy

Expertise & Rationale: FT-IR is a rapid and simple method to confirm the presence of key functional groups. For an aromatic ester, a characteristic "Rule of Three" pattern of strong bands is expected for the ester group, alongside distinct aromatic signals.^{[7][8]} This provides quick confirmation that the synthesized molecule belongs to the correct chemical class.

Protocol:

- Sample Preparation: Place one drop of the neat liquid sample between two NaCl or KBr salt plates.
- Instrumentation: An FT-IR spectrometer.
- Data Acquisition: Scan from 4000 cm⁻¹ to 600 cm⁻¹.

Expected Characteristic Absorptions:

Wavenumber (cm ⁻¹)	Intensity	Vibration
3100-3000	Medium	Aromatic C-H Stretch
2990-2850	Medium	Aliphatic C-H Stretch
~1725	Strong, Sharp	Ester C=O Stretch (conjugated)
~1610, ~1510	Strong-Medium	Aromatic C=C Ring Stretch
~1250	Strong	Aryl-O Stretch / Asymmetric C-C-O Stretch
~1150	Strong	Symmetric O-C-C Stretch

The presence of these key bands, particularly the strong carbonyl stretch and the two C-O stretches, is highly indicative of an aromatic ester structure.^{[9][10]}

Conclusion

The analytical characterization of **Methyl 2-(4-methoxyphenyl)-2-methylpropanoate** requires a synergistic application of chromatographic and spectroscopic techniques. HPLC-UV provides a robust method for purity assessment and quantification, while GC-MS offers orthogonal separation and powerful identification based on mass fragmentation. Finally, NMR and FT-IR spectroscopy deliver an unambiguous confirmation of the molecular structure and functional groups. By following these detailed protocols and understanding the rationale behind them, researchers and analysts can ensure the quality, identity, and integrity of this important chemical entity with the highest degree of scientific confidence.

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